

# thermochemical data for 2,3-Dichloro-6-nitroaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dichloro-6-nitroaniline

Cat. No.: B1587157

[Get Quote](#)

## Technical Guide on 2,3-Dichloro-6-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available physicochemical data and synthesis protocols for **2,3-Dichloro-6-nitroaniline**. Due to a lack of direct experimental thermochemical data for this specific compound in publicly accessible literature, this guide also presents data for a closely related isomer to provide a comparative context.

## Physicochemical and Thermochemical Data

Direct experimental thermochemical data such as enthalpy of formation, entropy, and heat capacity for **2,3-Dichloro-6-nitroaniline** are not readily available in the reviewed literature. However, a collection of its physicochemical properties has been compiled from various sources.

For comparative purposes, experimental thermochemical data for a related isomer, 4,5-dichloro-2-nitroaniline, is available and presented below. It is important to note that these values are not directly transferable to **2,3-Dichloro-6-nitroaniline** but can serve as a useful reference for computational estimations and further experimental design. An experimental study on 4,5-dichloro-2-nitroaniline also mentioned the estimation of standard molar enthalpies of formation for other dichloro-2-nitroaniline isomers, though the specific values for the 2,3-dichloro-6-nitro isomer were not accessible in the reviewed abstracts.[1]

Table 1: Physicochemical Properties of **2,3-Dichloro-6-nitroaniline**

Property	Value	Reference
CAS Number	65078-77-5	[2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	[2][3][4][5][6]
Molecular Weight	207.01 g/mol	[3][5]
Appearance	Yellow solid	[4]
Melting Point	Not Available	[4]
Boiling Point	323.5 °C at 760 mmHg	[4]
Density	1.624 g/cm <sup>3</sup>	[4]
Flash Point	149.4 °C	[4]
Vapor Pressure	0.000261 mmHg at 25°C	[4]
Refractive Index	1.655	[4]

Table 2: Experimental Thermochemical Data for 4,5-Dichloro-2-nitroaniline

Property	Value	Reference
Standard Molar Enthalpy of Formation (Crystalline, 298.15 K)	-(99.7 +/- 1.6) kJ·mol <sup>-1</sup>	[1][7]
Standard Molar Enthalpy of Sublimation (298.15 K)	(109.4 +/- 0.9) kJ·mol <sup>-1</sup>	[1]
Standard Molar Enthalpy of Formation (Gaseous, 298.15 K)	Derived from crystalline and sublimation data	[1][7]

## Experimental Protocols: Synthesis of 2,3-Dichloro-6-nitroaniline

The industrial synthesis of **2,3-Dichloro-6-nitroaniline** is typically achieved through the ammonolysis of 2,3,4-trichloronitrobenzene. The following protocol is based on a patented method.

Materials:

- 1,2,3-Trichlorobenzene
- 98% Sulfuric Acid
- 95% Nitric Acid
- Organic Solvent (e.g., Chlorobenzene)
- Ammonia water
- Catalyst (e.g., p-hydroxybenzenesulfonic acid)
- Water
- Calcium Oxide

Procedure:

Step 1: Nitration of 1,2,3-Trichlorobenzene to 2,3,4-Trichloronitrobenzene

- Charge a nitration reactor with 98% sulfuric acid and 1,2,3-trichlorobenzene.
- Initiate stirring and raise the temperature of the reactor to 45-55 °C to completely dissolve the 1,2,3-trichlorobenzene.
- Prepare a mixed acid solution by combining 98% sulfuric acid and 95% nitric acid in a separate vessel. The molar ratio of nitric acid to 1,2,3-trichlorobenzene should be approximately 1.05:1 to 1.15:1.
- Add the mixed acid dropwise to the nitration reactor over a period of 20-35 minutes, maintaining the reaction temperature at 50 °C.

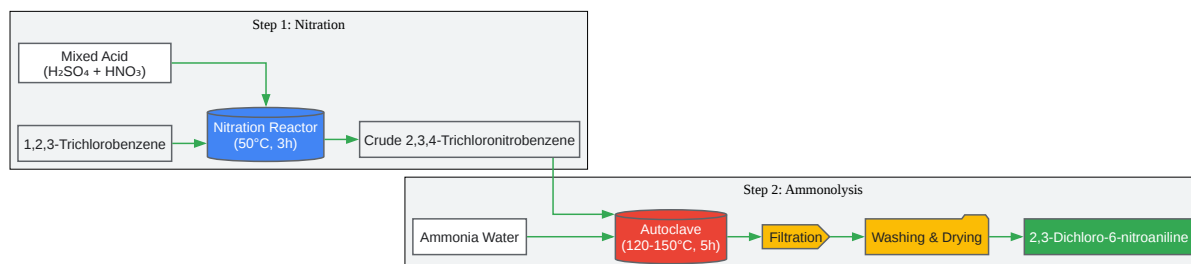
- After the addition is complete, maintain the reaction at this temperature for 3 hours with continued stirring.
- Upon completion, allow the mixture to settle and separate the layers. The sulfuric acid layer can be recovered for reuse.
- Wash the organic layer containing the 2,3,4-trichloronitrobenzene crude product with water and separate the aqueous layer.

#### Step 2: Ammonolysis of 2,3,4-Trichloronitrobenzene

- In an autoclave, combine the crude 2,3,4-trichloronitrobenzene from the previous step with an organic solvent (e.g., chlorobenzene) and ammonia water.
- Raise the temperature to 120-150 °C and maintain this temperature for 5 hours under stirring.
- After the reaction, cool the mixture to room temperature.
- Separate the resulting material by filtration.
- Recover the organic solvent from the filtrate by distillation.
- Treat the ammonia layer with calcium oxide to convert ammonium ions to free ammonia, which can be recovered and recycled.
- Wash the filter cake with hot water (40-60 °C) until neutral.
- Dry the solid product to obtain **2,3-dichloro-6-nitroaniline**.

## Visualizations

The following diagram illustrates the experimental workflow for the synthesis of **2,3-Dichloro-6-nitroaniline**.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. benchchem.com [benchchem.com]
- 3. Buy 2,3-Dichloro-6-nitroaniline | 65078-77-5 [smolecule.com]
- 4. lookchem.com [lookchem.com]
- 5. 2,3-Dichloro-6-nitroaniline |  $\text{C}_6\text{H}_4\text{Cl}_2\text{N}_2\text{O}_2$  | CID 3017554 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2,3-dichloro-6-nitroaniline | 65078-77-5 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 7. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [thermochemical data for 2,3-Dichloro-6-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587157#thermochemical-data-for-2-3-dichloro-6-nitroaniline]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)